

4,5-Dioxodehydroasimilobine: An Uncharted Territory in Biological Activity

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Compound of Interest

Compound Name: 4,5-Dioxodehydroasimilobine

Cat. No.: B1262819

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Despite its classification as an alkaloid and its isolation from natural sources, **4,5-Dioxodehydroasimilobine** remains a molecule with no publicly documented biological activities, quantitative data, or established experimental protocols. An extensive review of scientific literature and chemical databases reveals a significant gap in the understanding of this compound's pharmacological profile.

Currently, information on **4,5-Dioxodehydroasimilobine** is primarily limited to its chemical identity and origins. It is recognized as an alkaloid, a class of naturally occurring organic compounds that often exhibit potent physiological effects.^[1] The compound has been isolated from plants of the genus *Houttuynia* and has also been reported in *Aristolochia triangularis* and *Aristolochia mollissima*.^{[1][2]} Chemical suppliers list it for research purposes, sometimes with generic keywords such as "inhibitor," but without any specific biological targets or data to support this classification.

The lack of published research means that for scientists and drug development professionals, **4,5-Dioxodehydroasimilobine** represents a completely unexplored area. There are no available data on its potential efficacy in any disease model, its mechanism of action, or any associated signaling pathways. Consequently, core requirements for a technical guide, such as quantitative data for bioactivity and detailed experimental methodologies, cannot be fulfilled at this time.

Below is a summary of the currently available information.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C17H11NO4	PubChem[2]
Molecular Weight	293.27 g/mol	PubChem[2]
CAS Number	82644-81-3	Lifeasible
Synonyms	Noraristolodione	PubChem[2]

Natural Sources

- Genus Houttuynia[1]
- Aristolochia triangularis[2]
- Aristolochia mollissima[2]

Future Outlook

The absence of data on the biological activities of **4,5-Dioxodehydroasimilobine** presents an opportunity for novel research. As a natural product, it holds potential for the discovery of new therapeutic agents. Future investigations would need to begin with broad-spectrum screening assays to identify any potential cytotoxic, antimicrobial, enzyme inhibitory, or other biological effects. Should any activity be identified, subsequent research would be required to elucidate the mechanism of action, identify molecular targets, and establish a quantitative understanding of its effects.

For researchers in the field of natural product drug discovery, **4,5-Dioxodehydroasimilobine** is a blank slate, offering the potential for foundational discoveries. However, until such studies are conducted and published, its role in pharmacology and drug development remains unknown.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4,5-Dioxodehydroasimilobine | C17H11NO4 | CID 10108434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4,5-Dioxodehydroasimilobine: An Uncharted Territory in Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262819#known-biological-activities-of-4-5-dioxodehydroasimilobine]

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